

# Essential Guide to the Safe Disposal of 4-(2-Tetrahydropyranyloxy)phenylboronic acid

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## Compound of Interest

Compound Name: 4-(2-Tetrahydropyranyloxy)phenylboronic acid

Cat. No.: B153565

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental protection. This guide provides comprehensive, immediate safety and logistical information for the proper disposal of **4-(2-Tetrahydropyranyloxy)phenylboronic acid** (CAS No. 182281-01-2), ensuring compliance with safety regulations and fostering a secure research environment.

## I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **4-(2-Tetrahydropyranyloxy)phenylboronic acid** with care, recognizing its potential hazards. This compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[1]. Therefore, all handling and disposal activities must be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE) is mandatory:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile rubber.
- **Protective Clothing:** A lab coat and closed-toe shoes are required to prevent skin contact.

## II. Quantitative Data and Physical Properties

Proper identification and understanding of the substance's properties are crucial for safe handling and disposal.

Property	Value	Reference
CAS Number	182281-01-2	[2]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> BO <sub>4</sub>	[2]
Appearance	White or off-white solid; off-white to beige crystalline powder	[1][2]
Purity	98%	[2]
Storage Conditions	Sealed, dry, microtherm, avoid light	[2]

## III. Step-by-Step Disposal Protocol

The disposal of **4-(2-Tetrahydropyranyloxy)phenylboronic acid** and its contaminated materials must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

### 1. Waste Segregation and Collection:

- **Solid Waste:** Collect unused or contaminated solid **4-(2-Tetrahydropyranyloxy)phenylboronic acid** in a designated, sealable container clearly labeled as "Hazardous Waste." This includes contaminated personal protective equipment (gloves, etc.) and weighing papers.
- **Liquid Waste:** If the compound is in a solution, collect it in a separate, clearly labeled, and sealable container for liquid hazardous waste. Do not mix with other incompatible waste streams.

### 2. Labeling:

- All waste containers must be clearly and accurately labeled with "Hazardous Waste," the full chemical name "**4-(2-Tetrahydropyranyloxy)phenylboronic acid**," and the CAS number "182281-01-2."

### 3. Container Decontamination:

- Empty containers that held **4-(2-Tetrahydropyranyloxy)phenylboronic acid** must be decontaminated before disposal.
- Triple-rinse the empty container with a suitable solvent (e.g., methanol or ethanol) in a chemical fume hood.
- Collect the rinsate as hazardous liquid waste.
- After triple-rinsing, the container can be disposed of according to your institution's guidelines for decontaminated labware.

### 4. Spill Management:

- In case of a spill, evacuate the area and ensure proper ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

### 5. Storage and Final Disposal:

- Store sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

## IV. Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **4-(2-Tetrahydropyranyloxy)phenylboronic acid** waste.

Caption: Disposal workflow for **4-(2-Tetrahydropyranyloxy)phenylboronic acid**.

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## References

- 1. 4-(2-Tetrahydropyranyloxy)phenylboronic acid | 182281-01-2 [amp.chemicalbook.com]
- 2. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
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